

An In-depth Technical Guide to Methyl 2-acetoxypropanoate

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Compound of Interest

Compound Name: Methyl 2-acetoxypropanoate

Cat. No.: B1619064

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This technical guide provides essential information regarding **Methyl 2-acetoxypropanoate**, tailored for researchers, scientists, and professionals in drug development. The document covers key identifiers, a representative synthetic workflow, and relevant chemical data.

Core Identifiers

Methyl 2-acetoxypropanoate is a chemical compound with the molecular formula C₆H₁₀O₄. [1][2] Key identifying information is summarized in the table below for easy reference.

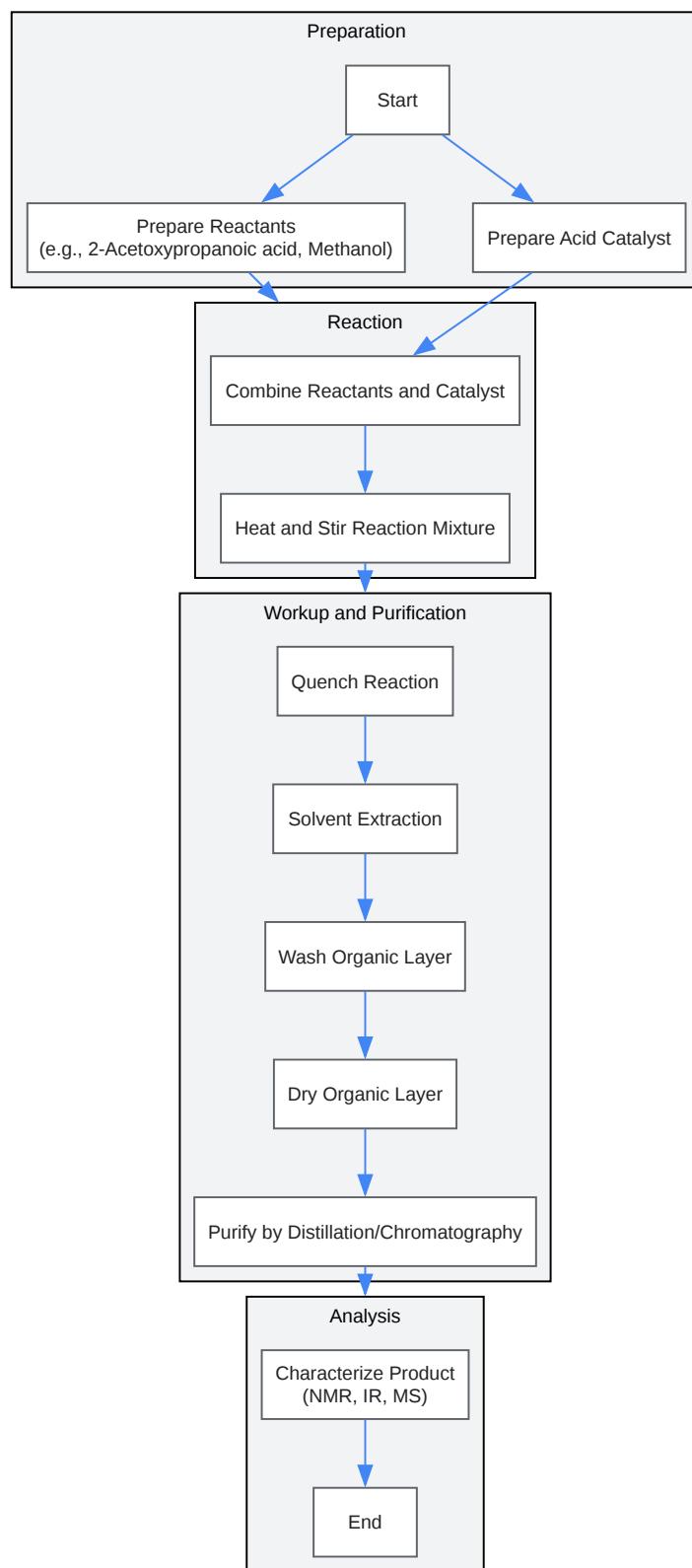
Identifier	Value
IUPAC Name	methyl 2-acetoxypropanoate[2]
SMILES	CC(C(=O)OC)OC(=O)C[1][2]
InChIKey	QTFFGYLLUHQSA-UHFFFAOYSA-N[2]
CAS Number	6284-75-9[2]
Molecular Weight	146.14 g/mol [2]
PubChem CID	221165[1][2]

Synthetic Workflow

While specific, detailed experimental protocols for the synthesis of **Methyl 2-acetoxypropanoate** were not found in the immediate search, a general workflow for the

synthesis of related ester compounds can be conceptualized. A common method for synthesizing esters is through the Fischer-Speier esterification, which involves reacting a carboxylic acid with an alcohol in the presence of an acid catalyst. Another approach is the alkylation of a carboxylate salt.

The following diagram illustrates a generalized workflow for a chemical synthesis, which would be applicable to the production of **Methyl 2-acetoxypropanoate**.

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Caption: A generalized workflow for chemical synthesis.

Biological Activity

Currently, there is limited publicly available information directly detailing the biological activities or signaling pathways of **Methyl 2-acetoxypropanoate**. However, the broader class of arylpropionic acids, to which this compound is structurally related, is known for its anti-inflammatory properties, primarily through the inhibition of cyclooxygenase (COX) enzymes. Further research into this specific molecule is required to elucidate its biological functions and potential therapeutic applications.

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References

- 1. scitoys.com [scitoys.com]
- 2. Methyl 2-acetoxypropanoate | C₆H₁₀O₄ | CID 221165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2-acetoxypropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619064#smiles-and-inchikey-for-methyl-2-acetoxypropanoate]

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